

The Biological Target of Sigma-2 Receptor Ligands: A Technical Guide

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Compound of Interest

Compound Name: S2-16
Cat. No.: B15597641

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Executive Summary

The primary biological target of ligands historically classified as interacting with the sigma-2 (σ_2) receptor is the transmembrane protein 97 (TMEM97). While early research suggested Progesterone Receptor Membrane Component 1 (PGRMC1) as the σ_2 receptor, the current scientific consensus, established through affinity purification, gene knockdown, and overexpression studies, definitively identifies TMEM97 as the direct binding site for the majority of selective σ_2 receptor ligands. PGRMC1 is now understood to be an accessory protein that forms a functional complex with TMEM97, influencing its signaling and cellular functions. This guide provides a comprehensive overview of TMEM97 as the biological target, including its signaling pathways, and detailed methodologies for its study.

It is important to note that a thorough search of scientific literature and databases did not yield any specific information for a compound designated "**S2-16**." Therefore, this document will focus on the established biological target of the broader class of sigma-2 receptor ligands.

The Sigma-2 Receptor: TMEM97

The σ_2 receptor, now identified as TMEM97, is a transmembrane protein implicated in a variety of cellular processes, making it a compelling target for therapeutic development, particularly in oncology and neurodegenerative diseases.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Data: Binding Affinities of Representative Sigma-2 Ligands for TMEM97

The following table summarizes the binding affinities (K_i) of well-characterized σ_2 receptor ligands for TMEM97. These values are typically determined through competitive radioligand binding assays.

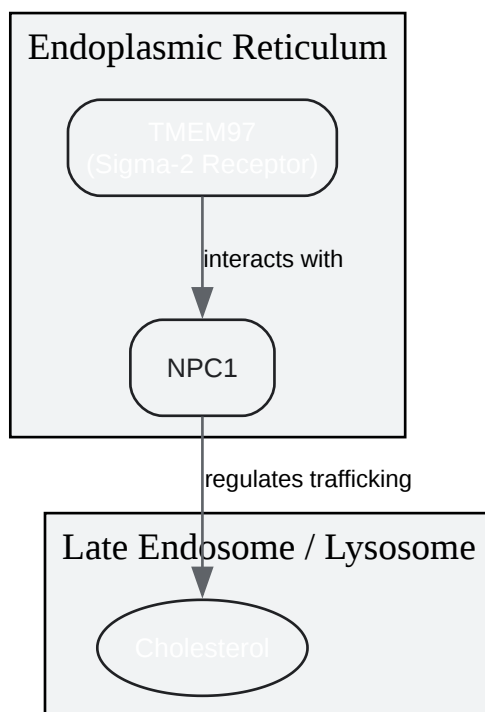
Ligand	Radioligand	Tissue/Cell Source	Ki (nM)	Reference
1,3-di-o-tolylguanidine (DTG)	[³ H]DTG	Sf9 cells overexpressing human TMEM97	11.3	[4]
Haloperidol	[³ H]DTG	Sf9 cells overexpressing human TMEM97	14.5	[4]
Siramesine	[³ H]DTG	Sf9 cells overexpressing human TMEM97	0.5	[4]
PB28	[³ H]DTG	Sf9 cells overexpressing human TMEM97	0.8	[4]
RHM-1	[³ H]DTG	Sf9 cells overexpressing human TMEM97	0.2	[4]
Elacridar	[³ H]DTG	Sf9 cells overexpressing human TMEM97	2.5	[4]
Ro 48-8071	[³ H]DTG	Sf9 cells overexpressing human TMEM97	3.5	[4]

Signaling Pathways and Cellular Functions

TMEM97, as the σ_2 receptor, is involved in multiple signaling pathways that regulate key cellular functions. Ligand binding to TMEM97 can modulate these pathways, leading to various cellular outcomes.

Cholesterol Homeostasis

TMEM97 is known to interact with the Niemann-Pick C1 (NPC1) protein, a key player in intracellular cholesterol trafficking.[5] This interaction suggests a role for TMEM97 in regulating the movement of cholesterol within the cell.

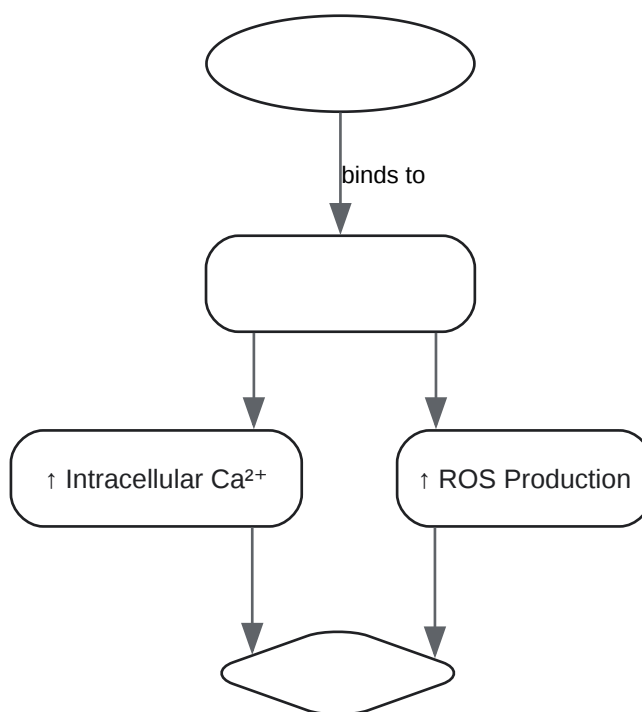


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Caption: Interaction of TMEM97 with NPC1 in cholesterol trafficking.

Cell Proliferation and Apoptosis

The overexpression of TMEM97 is observed in various cancer cell lines, and σ_2 receptor ligands have been shown to induce apoptosis and inhibit cell proliferation.[1][6] The precise mechanisms are still under investigation but may involve the modulation of calcium signaling and the generation of reactive oxygen species (ROS).

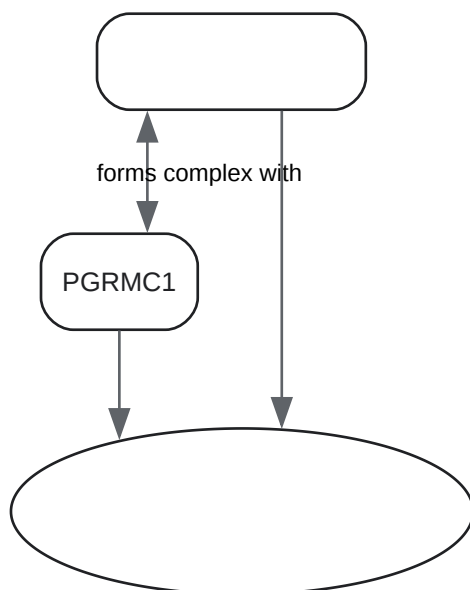


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Caption: Proposed mechanism of sigma-2 ligand-induced apoptosis.

Interaction with PGRMC1

TMEM97 forms a complex with PGRMC1, and this interaction is believed to be important for the cellular functions of both proteins.[2][7] This complex can influence steroid signaling and the cellular response to stress.



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Caption: Functional complex of TMEM97 and PGRMC1.

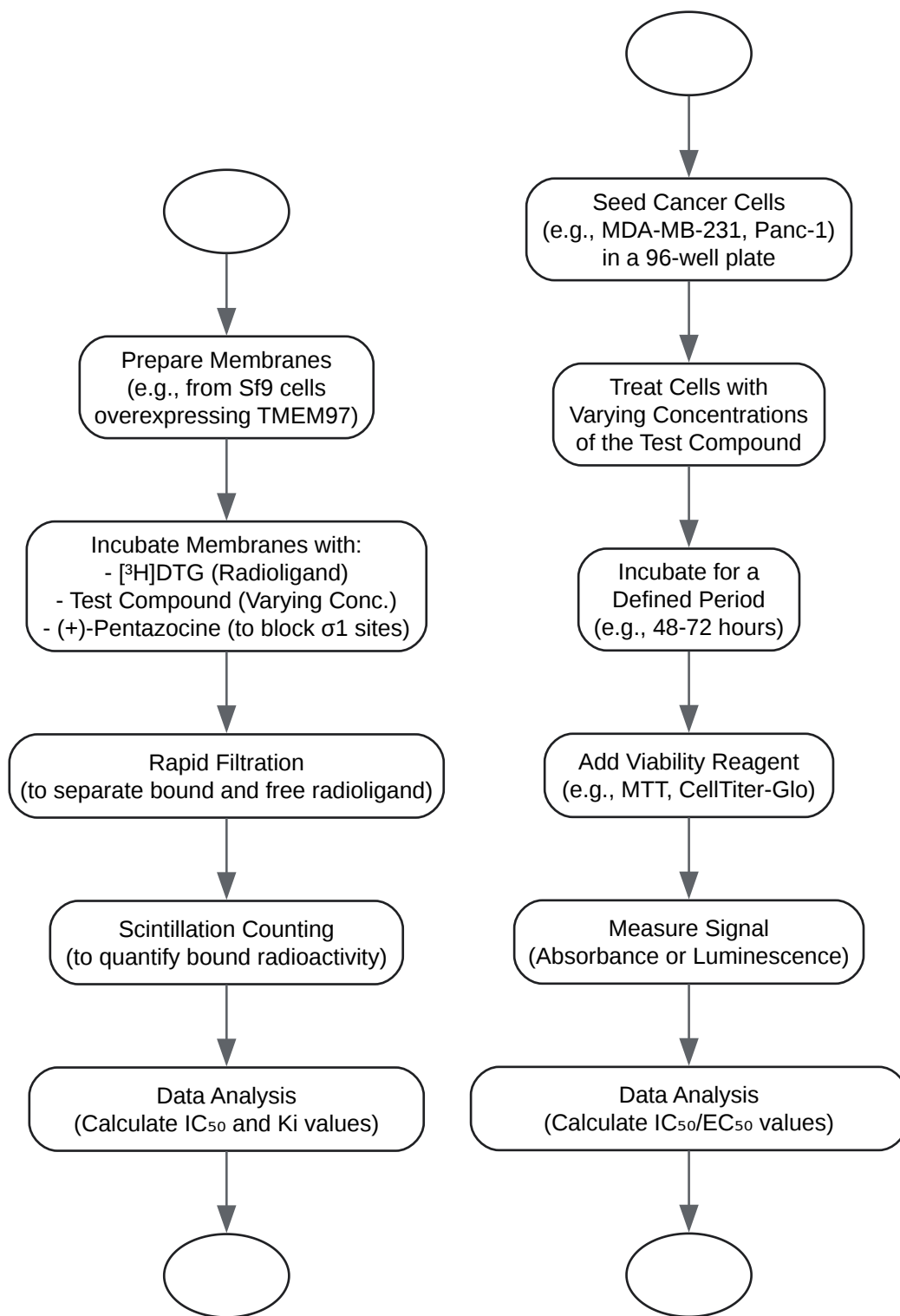
Experimental Protocols

The following are detailed methodologies for key experiments used to characterize the interaction of ligands with TMEM97.

Radioligand Binding Assay for TMEM97 (Sigma-2 Receptor)

This protocol is used to determine the binding affinity (K_i) of a test compound for TMEM97.

Workflow:



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